

# 2-(Methoxymethoxy)phenylboronic acid

## molecular weight

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### Compound of Interest

Compound Name: 2-(Methoxymethoxy)phenylboronic acid

Cat. No.: B043532

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### An In-depth Technical Guide to 2-(Methoxymethoxy)phenylboronic acid

This technical guide provides a comprehensive overview of **2-(Methoxymethoxy)phenylboronic acid**, a versatile organoboron compound. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's physicochemical properties, provides a detailed synthesis protocol, and illustrates key chemical processes and applications through structured diagrams.

## Physicochemical and Safety Data

Quantitative data for **2-(Methoxymethoxy)phenylboronic acid** are summarized below, providing key identifiers and properties for easy reference.

Property	Value	Reference
Molecular Weight	181.98 g/mol	
Empirical Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>4</sub>	
CAS Number	115377-93-0	<a href="#">[1]</a>
Appearance	White to off-white solid/powder	<a href="#">[2]</a>
Density	1.19 g/cm <sup>3</sup>	<a href="#">[1]</a>
SMILES String	OB(O)C1=CC=CC=C1OCOC	
InChI Key	SPJBOWONADYEPF-UHFFFAOYSA-N	
Storage Temperature	2-8°C under an inert gas (Nitrogen or Argon)	<a href="#">[1]</a>
Hazard Class	Acute Toxicity 3 (Oral)	
Signal Word	Danger	
Hazard Statements	H301 (Toxic if swallowed)	

## Experimental Protocols

Arylboronic acids are fundamental reagents in modern organic synthesis, primarily utilized in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction.[\[3\]](#) The methoxymethyl (MOM) ether group in **2-(Methoxymethoxy)phenylboronic acid** serves as a protecting group for the phenolic hydroxyl, which can be valuable in multi-step syntheses.

## Synthesis of **2-(Methoxymethoxy)phenylboronic acid**

The following protocol describes the synthesis of **2-(Methoxymethoxy)phenylboronic acid** from 1-bromo-2-(methoxymethoxy)benzene.[\[2\]](#)

Materials:

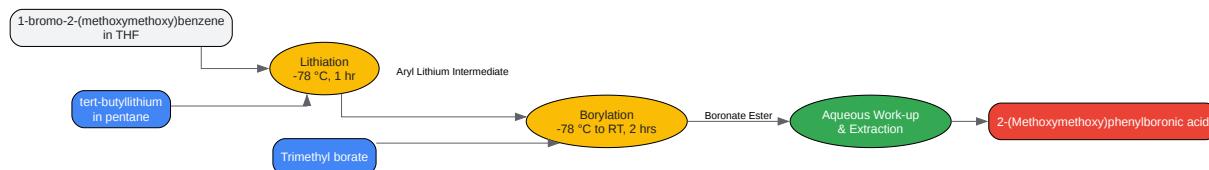
- 1-bromo-2-(methoxymethoxy)benzene (Starting Material S1)

- tert-butyllithium (1.52 M in pentane)
- Trimethyl borate
- Tetrahydrofuran (THF)
- Pentane
- Saturated aqueous Ammonium Chloride ( $\text{NH}_4\text{Cl}$ )
- Acetic acid
- Dichloromethane (DCM)
- Water
- Brine
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane
- Argon gas supply
- Standard glassware for anhydrous reactions

Procedure:

- Lithiation: Under an argon atmosphere, dissolve 1-bromo-2-(methoxymethoxy)benzene (2.38 g, 11.0 mmol) in THF (30 mL) in a flask and cool the solution to -78 °C.
- Add a pentane solution of tert-butyllithium (1.52 M, 14.4 mL, 21.9 mmol) dropwise to the cooled solution.
- Stir the mixture for 1 hour at -78 °C.<sup>[2]</sup>
- Borylation: To the same mixture, add trimethyl borate (1.84 mL, 16.5 mmol) as a neat liquid.
- Continue stirring for 1 hour at -78 °C.<sup>[2]</sup>

- Allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification: Quench the reaction by adding saturated aqueous NH<sub>4</sub>Cl and then concentrate the mixture.
- Adjust the pH of the aqueous residue to 3 using acetic acid.
- Extract the product with dichloromethane.
- Wash the organic extract successively with water and brine.
- Dry the organic layer over Na<sub>2</sub>SO<sub>4</sub> and evaporate the solvent.
- Wash the resulting residue with hexane and dry it under reduced pressure to yield **2-(Methoxymethoxy)phenylboronic acid** as a colorless powder (1.41 g, 71% yield).[\[2\]](#)



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Caption: Synthesis workflow for **2-(Methoxymethoxy)phenylboronic acid**.

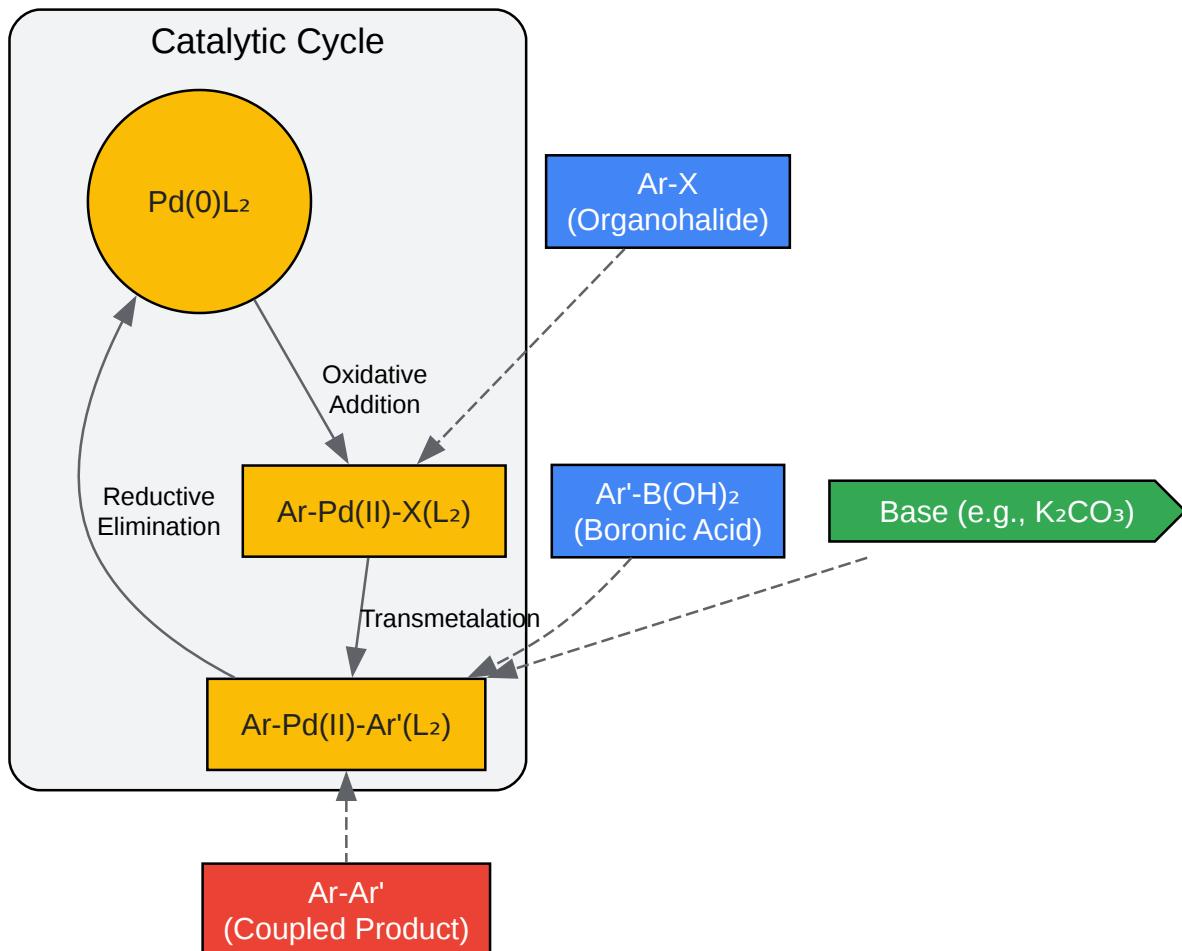
## Core Applications and Mechanisms

Phenylboronic acids are cornerstone reagents in chemical synthesis and have found increasing use in drug delivery and sensor technology.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Suzuki-Miyaura Cross-Coupling

The primary application of arylboronic acids is the Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning method for forming carbon-carbon bonds.<sup>[3]</sup> This reaction couples a boronic acid with an organohalide using a palladium(0) catalyst and a base. It is a powerful tool for synthesizing complex molecules, including many pharmaceuticals.

### Generalized Suzuki-Miyaura Coupling Pathway



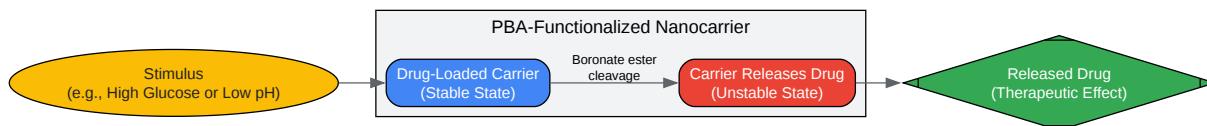
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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Stimuli-Responsive Systems for Drug Delivery

Phenylboronic acid (PBA) moieties can form reversible covalent bonds (boronate esters) with 1,2- or 1,3-diols.<sup>[7][8]</sup> This interaction is sensitive to pH and the presence of competing diols

like glucose. This property is exploited in designing "smart" drug delivery systems.[4][9] For example, a nanoparticle carrier functionalized with PBA can release a drug cargo in response to the high glucose levels found in diabetic patients or the acidic microenvironment of tumors. [4][9]



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Caption: Logic of stimuli-responsive drug release from a PBA carrier.

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